

Essential Safety and Logistical Information for Handling Zenarestat

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Compound of Interest

Compound Name: Zenarestat

Cat. No.: B1682419

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For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Zenarestat** is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in laboratory operations.

Hazard Identification and Classification

Zenarestat is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] The following table summarizes its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[1]

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

The Safety Data Sheet (SDS) for **Zenarestat** emphasizes avoiding contact with eyes and skin, as well as inhalation.^[1] While specific PPE is not detailed in the provided search results,

standard laboratory procedures for handling hazardous chemicals should be followed. This includes:

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.
- Hand Protection: Wear appropriate chemical-resistant gloves. The specific glove material should be selected based on the solvent used and the potential for direct contact.
- Body Protection: A laboratory coat must be worn.
- Respiratory Protection: Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood, to avoid inhalation of dust or aerosols.[\[1\]](#)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

- Handling:
 - Avoid the formation of dust and aerosols.[\[1\]](#)
 - Do not eat, drink, or smoke when using this product.[\[1\]](#)
 - Wash skin thoroughly after handling.[\[1\]](#)
 - In case of accidental swallowing, call a poison center or doctor.[\[1\]](#)
- Storage:
 - Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
 - Store at -20°C as a powder or -80°C in solvent.[\[1\]](#)
 - Keep away from direct sunlight and sources of ignition.[\[1\]](#)
 - **Zenarestat** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

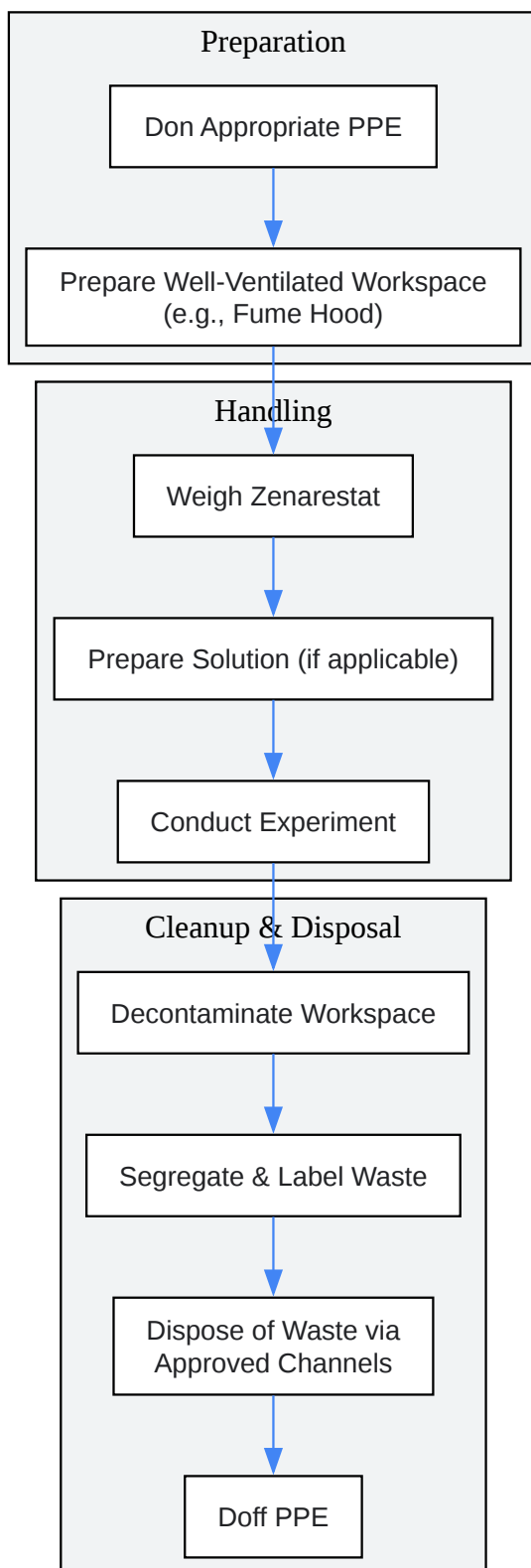
Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures should be followed to mitigate environmental contamination.

- Spill Response:
 - Collect any spillage.[\[1\]](#)
 - For dry spills, carefully clean up to avoid dust generation.
 - For spills in solution, absorb with an inert material and place in a suitable container for disposal.
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
 - Avoid release to the environment.[\[1\]](#)

Experimental Workflow for Safe Handling of Zenarestat

The following diagram outlines the key steps for the safe handling of **Zenarestat** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for the safe handling of **Zenarestat** in a laboratory setting.

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References

- 1. Zenarestat[112733-06-9]MSDS [dcchemicals.com]
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